

A Comprehensive Technical Guide to 2-Thiopheneglyoxylic Acid (CAS: 4075-59-6)

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Compound of Interest		
Compound Name:	2-Thiopheneglyoxylic acid	
Cat. No.:	B043174	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Thiopheneglyoxylic acid, also known as α-oxo-2-thiopheneacetic acid, is a heterocyclic compound incorporating a thiophene ring linked to a glyoxylic acid moiety. The thiophene nucleus is a privileged scaffold in medicinal chemistry, with its derivatives exhibiting a wide array of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties. This technical guide provides a detailed overview of **2-Thiopheneglyoxylic acid**, focusing on its synthesis, physicochemical properties, and potential biological relevance based on the activities of related thiophene-containing molecules. While specific biological data for **2-Thiopheneglyoxylic acid** is limited in publicly available literature, this document aims to provide a foundational understanding for researchers interested in exploring its potential applications.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **2-Thiopheneglyoxylic acid** is presented below.

Table 1: Physicochemical Properties of 2-Thiopheneglyoxylic Acid



Property	Value	Reference(s)
CAS Number	4075-59-6	[1]
Molecular Formula	C ₆ H ₄ O ₃ S	[1]
Molecular Weight	156.16 g/mol	[1]
Melting Point	88-91 °C	
Appearance	White to light yellow crystalline powder	
Purity	≥95%	
InChI Key	GIWRVUADKUVEGU- UHFFFAOYSA-N	
SMILES	O=C(C(=O)C1=CC=CS1)O	

Table 2: Safety and Hazard Information

Skin H314: Causes se Corrosion/Irritation, GHS05 Danger skin burns and ey	
Corrosion/Irritation GHS05 Danger skin hurns and ex	vere
Sanger Sam Sun	e
Category 1B damage	

Serious Eye

Damage/Eye Irritation,

Category 1

Synthesis of 2-Thiopheneglyoxylic Acid

The primary synthetic route to **2-Thiopheneglyoxylic acid** involves the oxidation of 2-acetylthiophene. Several patented methods detail this conversion, with variations in oxidizing agents, reaction conditions, and purification procedures.



Experimental Protocol: Synthesis via Oxidation of 2-Acetylthiophene

This protocol is a composite of methodologies described in the patent literature.

Materials:

- 2-Acetylthiophene
- Nitrosyl sulfuric acid (40% solution in sulfuric acid)
- Sulfuric acid (60-70%)
- Ice
- Sodium hydroxide or other suitable base
- · Hydrochloric acid or other suitable acid
- Organic solvent for extraction (e.g., dichloromethane, ethyl acetate, chloroform)
- Water

Procedure:

- Reaction Setup: In a reaction vessel equipped with a stirrer and cooling system, add 2acetylthiophene to a solution of sulfuric acid.
- Cooling: Cool the mixture to a temperature between 0°C and 10°C.
- Addition of Oxidizing Agent: Slowly add nitrosyl sulfuric acid to the reaction mixture while maintaining the internal temperature between -2°C and 15°C.
- Reaction: After the addition is complete, continue to stir the mixture at the controlled temperature for approximately 1 hour.
- Quenching and Crystallization: Slowly pour the reaction mixture into a vessel containing ice
 water to quench the reaction and precipitate the crude product. Allow for crystallization to



complete over several hours at a low temperature.

- Filtration: Filter the resulting solid and collect the crude 2-Thiopheneglyoxylic acid.
- Purification: a. Dissolve the crude solid in an alkaline aqueous solution. b. Adjust the pH to between 2 and 5 with acid. c. Extract with an organic solvent (e.g., dichloroethane, ethyl acetate, chloroform) to remove impurities. d. Separate the aqueous layer and further acidify to a pH of 0.8-1 to precipitate the purified product. e. The purified product can be collected by filtration and dried, or extracted into an organic solvent, which is then evaporated to yield the final product.

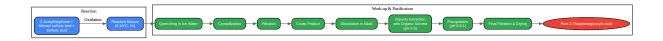
Yield and Purity:

• Yield: 81-88%

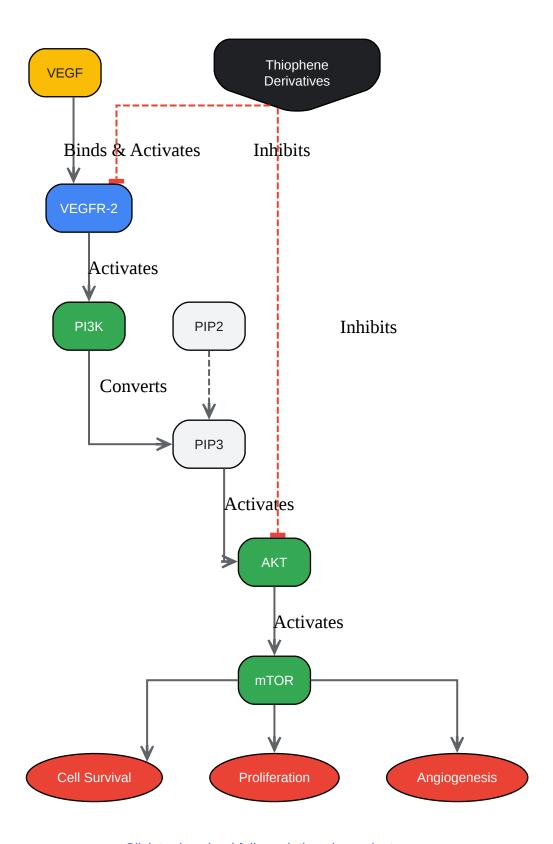
• Purity: >98.5%

Synthesis Workflow Diagram









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References

- 1. 2-Thiopheneglyoxylic acid Amerigo Scientific [amerigoscientific.com]
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